

# 2-Methoxyestradiol structure and properties

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## Compound Focus: 2-Methoxyestradiol

CAS No.: 362-07-2

Cat. No.: S548450

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## Chemical and Pharmacological Profile

The table below summarizes the core structural and pharmacological properties of 2ME2:

Property	Description
Systematic Name	(8R,9S,13S,14S,17S)-2-Methoxy-13-methyl-6,7,8,9,11,12,14,15,16,17-decahydrocyclopenta[a]phenanthrene-3,17-diol [1]
Molecular Formula	C <sub>19</sub> H <sub>26</sub> O <sub>3</sub> [1]
Molecular Weight	302.414 g·mol <sup>-1</sup> [1]
CAS Number	362-07-2 [1] [2]
Trade Name	Panzem [1] [3]
Modality	Small Molecule [3]
Solubility	Poor aqueous solubility [4]
Estrogen Receptor (ER) Binding	Very low affinity (~2000-fold lower than estradiol) [1]
GPER Binding	High-affinity agonist (K <sub>d</sub> ~10 nM) [1]

## Mechanisms of Action and Molecular Targets

2ME2 exerts its effects through several key mechanisms, which are summarized in the following diagram and detailed in the table below:

*Key pathways and effects of 2-Methoxyestradiol.*

Target/Pathway	Observed Effect	Functional Outcome
HIF-1 $\alpha$	Inhibition of transcriptional activity [5] [2]	Reduces angiogenesis (VEGF) & induces ferroptosis [5] [6]
Microtubules	Binds to colchicine site, disrupts polymerization [4] [2]	Cell cycle arrest (G2/M phase) & apoptosis [7] [4]
Apoptosis Pathways	Upregulates Death Receptor 5 (DR5); induces caspase-3 cleavage; promotes pro-apoptotic histone modifications ( $\gamma$ H2Ax, pH3ser10) [8] [2]	Caspase-dependent apoptosis [8]
PKC $\delta$ / p38 MAPK Signaling	Catalytic activation of PKC $\delta$ , leading to p38 MAPK phosphorylation [8]	Key mediator of pro-apoptotic effects in cancer cells [8]
Reactive Oxygen Species (ROS)	Generation of nitro-oxidative stress [9]	DNA damage and apoptosis [9]

## Key Experimental Protocols

To evaluate the activity of 2ME2 in a research setting, several standard experimental approaches are used.

### Cell Proliferation and Viability Assays

These assays measure the compound's ability to inhibit cell growth or induce cell death.

- **Common Methods:** Cell Counting Kit-8 (CCK-8) assay [5] and MTS assay [7].

- **Typical Procedure:**

- Seed cells (e.g., 5,000-10,000 cells/well) in a 96-well plate.
- After 24 hours, treat with a concentration gradient of 2ME2 (e.g., 1-20  $\mu\text{M}$ ) for 24-72 hours.
- Add the reagent (e.g., CCK-8, MTS) and incubate for 1-4 hours.
- Measure the absorbance at 450 nm (CCK-8) or 490 nm (MTS) using a microplate reader.
- Calculate cell viability as a percentage relative to the solvent-treated control group [5] [7].

## Flow Cytometry for Apoptosis and Cell Cycle

This technique quantifies the proportion of cells undergoing apoptosis or arrested in a specific phase of the cell cycle.

- **Apoptosis Detection with Annexin V/PI:**

- Harvest treated cells (e.g., after 24 hours of 2ME2 exposure) by trypsinization.
- Wash cells with ice-cold PBS.
- Resuspend cells in a binding buffer and stain with Annexin V and Propidium Iodide (PI) for 15 minutes at room temperature in the dark.
- Analyze stained cells using a flow cytometer. Early apoptotic cells are Annexin V positive/PI negative, while late apoptotic/dead cells are positive for both [9] [7].

- **Cell Cycle Analysis:**

- Fix treated cells in 70% ethanol.
- Treat cells with RNase and stain DNA with PI.
- Analyze DNA content via flow cytometry. An increase in the sub-G1 population indicates apoptosis, while a peak in G2/M indicates cell cycle arrest [7] [4].

## Western Blot Analysis

This method detects changes in protein expression and phosphorylation status in response to 2ME2 treatment.

- **Procedure:**

- Lyse cells after treatment to extract total protein.
- Separate proteins (e.g., 30-60  $\mu\text{g}$  per lane) by SDS-PAGE gel electrophoresis.
- Transfer proteins from the gel to a nitrocellulose or PVDF membrane.
- Block the membrane with 5% bovine serum albumin (BSA) for 1 hour.
- Incubate with primary antibodies (e.g., against HIF-1 $\alpha$ , cleaved caspase-3,  $\gamma\text{H2Ax}$ , PKC $\delta$ ) overnight at 4°C.
- Incubate with fluorescent or HRP-conjugated secondary antibodies for 1 hour.

- Visualize and quantify protein bands using an appropriate imaging system [5] [7] [8].

## Clinical Development and Challenges

Despite promising pre-clinical results, the development of 2ME2 as a drug has faced significant hurdles.

Aspect	Status and Details
Clinical Status	Clinical development suspended/discontinued as of 2015 [1].
Major Hurdles	Poor oral bioavailability and rapid hepatic metabolism [1] [4].
Trials Conducted	Phase I and II trials for various cancers (e.g., breast cancer, ovarian cancer, multiple myeloma) [1] [3].
Derivative Development	Synthesis of analogs (e.g., 2-[(dimethylamino)methyl]-oestradiol, STX-140) to improve solubility, potency, and metabolic stability [1] [4].

## Potential as a Biomarker

Research has explored whether endogenous 2ME2 levels could serve as a diagnostic or prognostic biomarker:

- **Neurodegenerative Disease:** Plasma levels of methoxyestrogens and H<sub>2</sub>O<sub>2</sub> were significantly increased in Parkinson's Disease (PD) patients compared to healthy controls, suggesting a potential role as a combined biomarker [9].
- **Cancer:** A study on malignant melanoma found that serum 2ME2 levels were **not significantly different** from healthy controls and did not correlate with disease stage, indicating it is not a suitable prognostic factor for this cancer [10].

2ME2 remains an important molecule in chemical biology for pathway analysis. Its main value for drug development professionals may lie as a proof-of-concept compound, with current research focused on creating more pharmacokinetically favorable derivatives [1] [4].

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